

# An In-depth Technical Guide to the Physical Characteristics of Propyl Isobutyrate

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## Compound of Interest

Compound Name: *Propyl isobutyrate*

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**Propyl isobutyrate**, also known as propyl 2-methylpropanoate, is a carboxylic ester characterized by its distinct fruity odor, reminiscent of pineapple.<sup>[1][2][3]</sup> This colorless liquid is utilized as a flavoring and fragrance agent.<sup>[1][4]</sup> A comprehensive understanding of its physical properties is paramount for its application in research, particularly in drug development and formulation, where it may be used as a solvent or excipient. This guide provides a detailed overview of the key physical characteristics of **propyl isobutyrate**, complete with experimental protocols for their determination and a logical framework illustrating their interdependencies.

## Quantitative Data Summary

The physical properties of **propyl isobutyrate** have been reported across various sources. The following table summarizes the key quantitative data, providing a range of values where discrepancies exist in the literature.

Physical Property	Value/Range	Conditions
Molecular Weight	130.18 g/mol	
Boiling Point	133 - 135.4 °C	@ 760 mmHg
Melting Point	-95.2 °C (estimate)	
Density	0.860 - 0.879 g/cm <sup>3</sup>	@ 20-25 °C
Refractive Index	1.394 - 1.404	@ 20 °C
Solubility in Water	1070 mg/L	@ 25 °C (estimated)
Vapor Pressure	7.85 - 8.40 mmHg	@ 25 °C
Flash Point	26.67 - 33.4 °C	Closed Cup

Data compiled from sources:[1][2][5][6][7][8][9][10]

## Experimental Protocols

Accurate determination of physical properties is crucial for the consistent and reliable use of chemical compounds. The following are detailed methodologies for measuring the key physical characteristics of **propyl isobutyrate**.

### 1. Determination of Boiling Point

The boiling point is a fundamental physical property that can be used to identify and assess the purity of a liquid.[11] It is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[11]

- Micro Boiling Point Determination (Thiele Tube Method): This method is suitable for small sample volumes.
  - Apparatus Setup: A small amount of **propyl isobutyrate** is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed inside the fusion tube. The fusion tube is then attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).

- Heating: The Thiele tube is gently heated, causing the air trapped in the capillary tube to be expelled, followed by a steady stream of bubbles from the sample's vapor.[\[12\]](#)
- Observation: Heating is discontinued, and the apparatus is allowed to cool. The temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.[\[12\]](#)[\[13\]](#)
- Distillation Method: This method is suitable for larger volumes and can also be used for purification.[\[14\]](#)
  - Apparatus Setup: A distillation flask is filled with **propyl isobutyrate** and a few boiling chips. The flask is connected to a condenser, which is in turn connected to a receiving flask. A thermometer is placed at the neck of the distillation flask with the bulb just below the side arm leading to the condenser.
  - Heating: The distillation flask is heated. The liquid will boil, and the vapor will rise and pass into the condenser.
  - Measurement: The temperature of the vapor is monitored. The constant temperature at which the liquid condenses and is collected in the receiving flask is the boiling point.[\[14\]](#)

## 2. Determination of Density

Density is the mass per unit volume of a substance and is a useful parameter for quality control and material identification.[\[15\]](#)[\[16\]](#)

- Pycnometer Method:
  - Measurement of Empty Pycnometer: A clean and dry pycnometer (a small glass flask of a specific volume) is accurately weighed.[\[15\]](#)
  - Measurement with Sample: The pycnometer is filled with **propyl isobutyrate**, ensuring no air bubbles are present, and weighed again.
  - Measurement with Water: The pycnometer is emptied, cleaned, filled with distilled water, and weighed.

- Calculation: The density is calculated by dividing the mass of the **propyl isobutyrate** by the mass of the water and multiplying by the known density of water at the experimental temperature.
- Hydrometer Method:
  - Procedure: A hydrometer, a calibrated glass instrument, is gently floated in a graduated cylinder containing **propyl isobutyrate**.[\[16\]](#)
  - Reading: The density is read directly from the scale on the hydrometer at the point where the liquid surface meets the stem.[\[16\]](#)

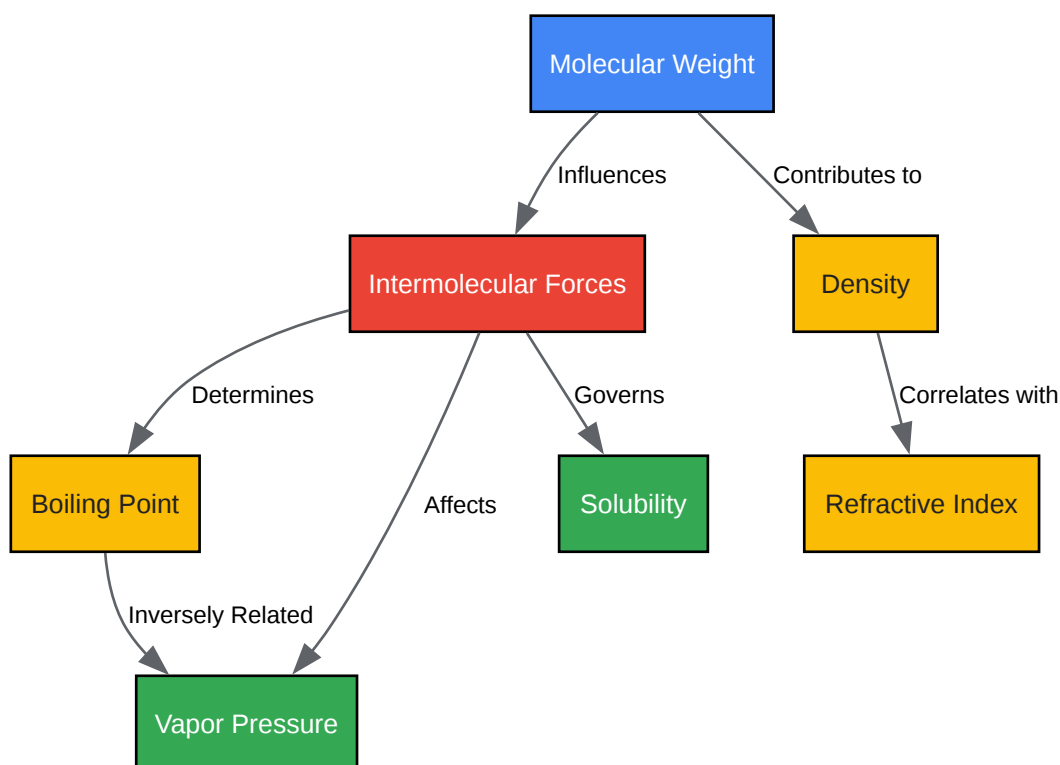
### 3. Determination of Refractive Index

The refractive index is the ratio of the speed of light in a vacuum to its speed in a substance. It is a sensitive measure of purity.

- Abbe Refractometer Method:
  - Calibration: The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
  - Sample Application: A few drops of **propyl isobutyrate** are placed on the prism of the refractometer.
  - Measurement: The prism is closed, and the light source is adjusted. The eyepiece is focused until the dividing line between the light and dark fields is sharp. The refractive index is then read from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

## Interrelation of Physical Properties

The physical characteristics of a compound are not independent but are logically interconnected. The following diagram illustrates the relationships between the key physical properties of **propyl isobutyrate**.



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Figure 1: Interrelation of the physical properties of **propyl isobutyrate**.

This diagram illustrates that molecular weight is a fundamental property that influences the strength of intermolecular forces. These forces, in turn, are primary determinants of the boiling point and have a significant impact on vapor pressure and solubility. Boiling point and vapor pressure are inversely related. Density and refractive index are also correlated, as they both depend on how the molecules are packed.

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